

A Comprehensive Technical Guide to Benzyl Formate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl formate

Cat. No.: B089892

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **benzyl formate**, a versatile ester with significant applications in the fragrance, flavor, and pharmaceutical industries. This document consolidates its chemical properties, synthesis protocols, and safety information, presenting a core resource for professionals in research and development.

Nomenclature and Identification

Benzyl formate is known by a variety of synonyms and alternative names in scientific literature and commercial contexts. A comprehensive list is provided below for clear identification.

Table 1: Synonyms and Alternative Names for **Benzyl Formate**

| Type | Name |
|---------------------------------------|----------------------------|
| IUPAC Name | benzyl formate[1][2] |
| Systematic Name | Phenylmethyl methanoate |
| Common Synonyms | Benzyl methanoate[1][3][4] |
| Formic acid, phenylmethyl ester[1][2] | |
| Phenylmethyl formate[1][2] | |
| Formic acid, benzyl ester[1][3][4] | |
| Benzyl alcohol, formate[1][5] | |
| Trade/Other Names | FEMA No. 2145[1][5] |
| NSC 8049[3][5] | |
| Benzylformiat[5] | |
| Ameisensaeurebenzylester[1] | |
| Benzylester kyseliny mravenci[1][6] | |
| CAS Registry Number | 104-57-4[1][3][5][7][8] |
| EC Number | 203-214-4[1][2] |
| UNII | 79GJF97O0Y[2][5] |

Physicochemical Properties

Benzyl formate is a colorless liquid characterized by a pleasant, fruity, and floral aroma.[5][7] Its key physical and chemical properties are summarized in the tables below, providing essential data for experimental design and formulation development.

Table 2: General and Physical Properties of **Benzyl Formate**

| Property | Value | References |
|---------------------------------------|--|------------|
| Molecular Formula | C ₈ H ₈ O ₂ | [5][8] |
| Molecular Weight | 136.15 g/mol | [5][7][8] |
| Appearance | Clear, colorless to pale yellow liquid | [8][9] |
| Odor | Intense, pleasant, floral-fruity, spicy | [5][9] |
| Melting Point | 3.6 °C | [5] |
| Boiling Point | 203 °C (lit.) | [5][7][9] |
| Density | 1.088 g/mL at 25 °C (lit.) | [5][9] |
| Refractive Index (n ₂₀ /D) | 1.511 (lit.) | [5][9] |
| Flash Point | 180 °F (82.2 °C) | [5] |
| Vapor Pressure | 1.69 hPa at 20 °C | [5] |
| Water Solubility | Insoluble | [5] |
| Solubility in Organic Solvents | Soluble in alcohols, ketones, oils, and hydrocarbons | [5] |
| logP | 1.79 at 21.9 °C | [5] |

Table 3: Spectroscopic Data Identifiers for **Benzyl Formate**

| Spectroscopic Data | Identifier/Reference |
|---------------------------|-----------------------------------|
| ¹ H NMR | ChemicalBook, SpectraBase[1][10] |
| ¹³ C NMR | Guidechem[4] |
| IR | ChemicalBook, SpectraBase[11][12] |
| Mass Spectrometry (GC-MS) | PubChem, NIST WebBook[1][6] |
| Raman | Guidechem[4] |

Experimental Protocols

This section details methodologies for the synthesis and analysis of **benzyl formate**, providing a foundation for laboratory work.

Synthesis of Benzyl Formate

Several methods for the synthesis of **benzyl formate** have been reported. Below are detailed protocols for two common approaches.

Protocol 1: Esterification using Formic Acid and a Catalyst

This method involves the direct esterification of benzyl alcohol with formic acid using a catalyst.

- Materials:
 - Benzyl alcohol (1 mmol)
 - Formic acid (3 mmol)
 - Tribromoisocyanuric acid (0.3 mmol, 0.1 g)
 - Dichloromethane (10 mL)
 - Distilled water
 - Anhydrous sodium sulfate (Na_2SO_4)
- Procedure:
 - To a mixture of benzyl alcohol and formic acid, add tribromoisocyanuric acid.
 - Stir the reaction mixture at room temperature for 5 minutes.
 - Monitor the completion of the reaction using Thin Layer Chromatography (TLC).
 - Upon completion, add dichloromethane to the reaction mixture and filter the solution.
 - Extract the organic layer with distilled water (3 x 10 mL).

- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the nearly pure **benzyl formate**.

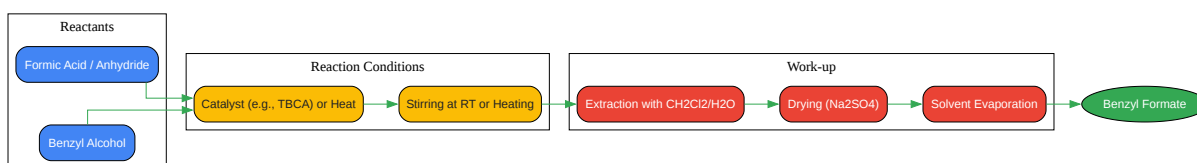
[5]

Protocol 2: Synthesis from Benzyl Alcohol and Formic/Acetic Anhydride

This protocol describes the synthesis by heating a mixture of formic/acetic anhydride and benzyl alcohol.

- Materials:
 - Benzyl alcohol
 - Formic/acetic anhydride
- Procedure:
 - Heat a mixture of formic/acetic anhydride and benzyl alcohol to 50°C.[5]
 - The reaction proceeds to form **benzyl formate**. Further purification may be required, typically involving distillation.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

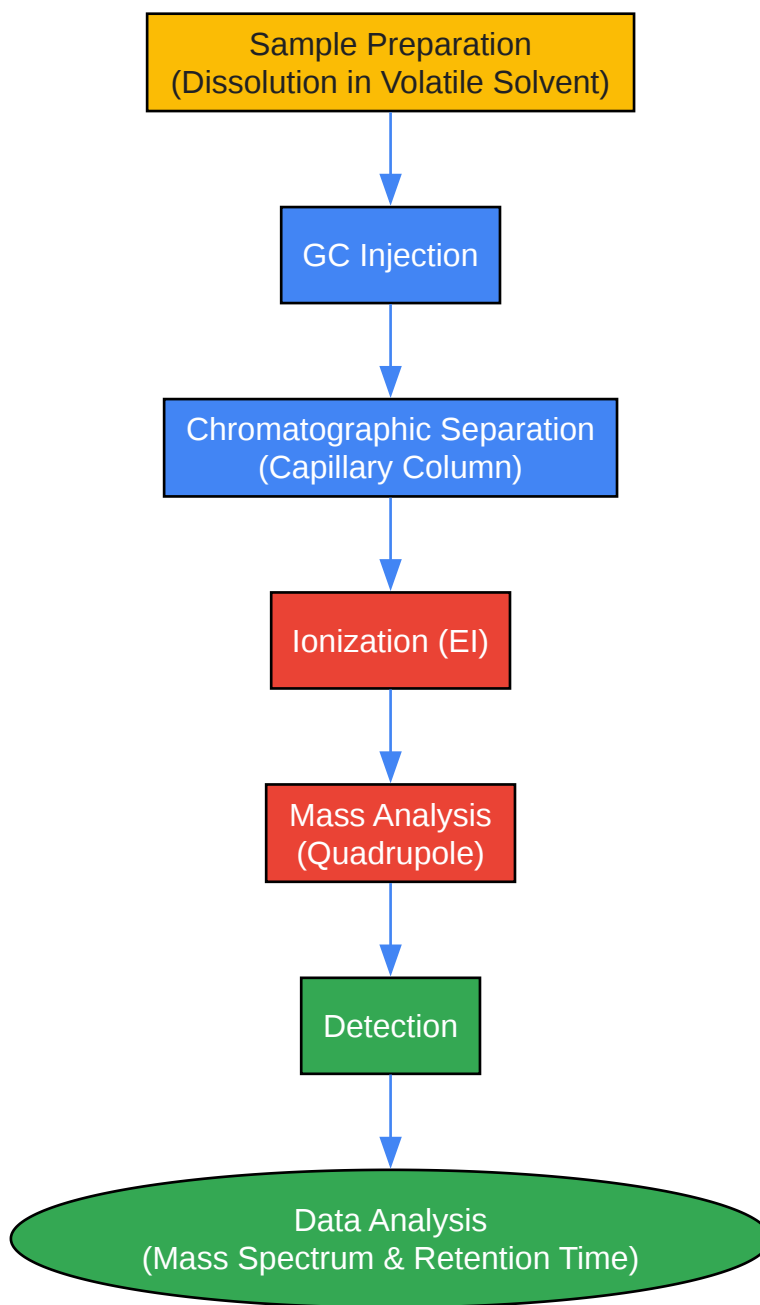
Caption: General workflow for the synthesis of **benzyl formate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard technique for the identification and quantification of **benzyl formate**.

- Sample Preparation:
 - Prepare a stock solution of **benzyl formate** in a volatile organic solvent (e.g., ethyl acetate or dichloromethane) at a concentration of approximately 10 µg/mL.[\[13\]](#)
 - Ensure the sample is free of particulates by centrifugation if necessary.[\[13\]](#)
 - Transfer the supernatant to a 1.5 mL glass autosampler vial.[\[13\]](#)
- Instrumental Conditions (Example):
 - Injector Temperature: 260 °C
 - Column: DB-5MS (30 m x 0.25 mm x 0.25 µm) or similar non-polar column.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program: Hold at 60 °C for 5 minutes, then ramp to 270 °C at 35 °C/min, and hold for 1 minute.
 - MS Interface Temperature: 250 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Detection Mode: Selective Ion Monitoring (SIM) or full scan. For SIM, quantitative ion m/z 79 and qualitative ions m/z 77, 107, 108 can be used for benzyl alcohol, and characteristic ions for **benzyl formate** (e.g., m/z 91, 108, 136) should be selected.[\[14\]](#)

Logical Diagram for GC-MS Analysis



[Click to download full resolution via product page](#)

Caption: Step-by-step process of **benzyl formate** analysis by GC-MS.

Applications in Research and Industry

Benzyl formate's unique properties make it a valuable compound in several fields.

- **Flavor and Fragrance Industry:** It is widely used as a flavoring and fragrance agent due to its sweet, fruity, and floral scent.^{[5][15]} It is a component in perfumes, cosmetics, and food flavorings, imparting notes of jasmine, gardenia, and various fruits.^{[15][16]} Typical usage in perfume compounds ranges from 0.1% to 5%.^[17]
- **Organic Synthesis:** **Benzyl formate** serves as a solvent and an important intermediate in the synthesis of fine chemicals, including pharmaceuticals and agrochemicals.^{[8][16]} It can also be used as a carbon monoxide (CO) surrogate in palladium-catalyzed carbonylation reactions.^[18]
- **Potential in Drug Development:** Its properties, such as good solubility characteristics, suggest its potential use in developing new drug formulations to enhance solubility and bioavailability.^{[8][16]}

Safety and Handling

Proper handling of **benzyl formate** is crucial to ensure laboratory safety. The following information is derived from safety data sheets (SDS).

Table 4: Hazard Identification and Precautionary Measures

| Hazard Category | Information | References |
|-------------------------------------|---|------------|
| GHS Classification | Acute toxicity, Oral (Category 4); Skin irritation (Category 2) | [4][19] |
| Signal Word | Warning | [4][19] |
| Hazard Statements | H302: Harmful if swallowed. H315: Causes skin irritation. | [4][20] |
| Personal Protective Equipment (PPE) | Wear tightly fitting safety goggles, chemical-resistant gloves, and protective clothing. Use a respirator if ventilation is inadequate. | [3][7][9] |
| Handling | Handle in a well-ventilated area. Avoid contact with skin and eyes and inhalation of vapors. Keep away from ignition sources. | [3][7] |
| Storage | Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as oxidizing agents. | [3][7] |
| First Aid (Skin Contact) | Wash off immediately with plenty of soap and water. Remove contaminated clothing. Seek medical advice if irritation persists. | [3][9] |
| First Aid (Ingestion) | Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. | [3][20] |

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) provided by the manufacturer.

Always consult the SDS before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyl formate(104-57-4) 1H NMR spectrum [chemicalbook.com]
- 2. Benzyl formate | C₈H₈O₂ | CID 7708 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbull.com [chemicalbull.com]
- 4. Page loading... [guidechem.com]
- 5. Benzyl formate synthesis - chemicalbook [chemicalbook.com]
- 6. Human Metabolome Database: Showing metabocard for Benzyl formate (HMDB0041485) [hmdb.ca]
- 7. echemi.com [echemi.com]
- 8. CN101250140A - Method for synthesizing hydrazino benzyl formate - Google Patents [patents.google.com]
- 9. fishersci.com [fishersci.com]
- 10. spectrabase.com [spectrabase.com]
- 11. Benzyl formate(104-57-4) IR Spectrum [m.chemicalbook.com]
- 12. spectrabase.com [spectrabase.com]
- 13. uoguelph.ca [uoguelph.ca]
- 14. ewai-group.com [ewai-group.com]
- 15. Benzyl Formate – Fruity Floral Aroma Chemical For Perfumes | Chemicalbull [chemicalbull.com]
- 16. chemimpex.com [chemimpex.com]
- 17. perfumersworld.com [perfumersworld.com]
- 18. researchgate.net [researchgate.net]
- 19. vigon.com [vigon.com]

- 20. prod.adv-bio.com [prod.adv-bio.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Benzyl Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089892#synonyms-and-alternative-names-for-benzyl-formate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com